

In-depth Technical Guide: Homologs and Analogs of UNII-NK7M8T0J12

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Compound of Interest

Compound Name: Unii-NK7M8T0J12

Cat. No.: B141737

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Foreword

The Unique Ingredient Identifier (UNII) NK7M8T0J12 is assigned to Berotralstat, a plasma kallikrein inhibitor. This technical guide provides a detailed overview of Berotralstat and explores its known homologs and analogs, offering insights into their chemical structures, mechanisms of action, and therapeutic potential. The information presented herein is intended to support further research and development in the field of kallikrein inhibition.

Introduction to Berotralstat (UNII-NK7M8T0J12)

Berotralstat is an orally administered small molecule inhibitor of plasma kallikrein, an enzyme involved in the production of bradykinin. Elevated bradykinin levels are a key mediator of angioedema attacks in patients with Hereditary Angioedema (HAE). By inhibiting plasma kallikrein, Berotralstat effectively reduces the production of bradykinin, thereby preventing and treating HAE attacks.

Table 1: Physicochemical Properties of Berotralstat

Property	Value
Molecular Formula	C26H28F3N5O3
Molecular Weight	515.5 g/mol
IUPAC Name	(2R)-1-[4-(aminomethyl)-2-fluorobenzyl]-N-[(1R)-1-cyano-2-(4-fluorophenyl)ethyl]-5-oxo-L-prolinamide
CAS Number	1809095-23-9

Homologs and Analogs of Berotralstat

The development of plasma kallikrein inhibitors has led to the exploration of various chemical scaffolds. While specific homologous series for Berotralstat are not extensively documented in publicly available literature, several analogs with similar mechanisms of action have been investigated.

Key Analogs of Berotralstat

Table 2: Prominent Analogs of Berotralstat

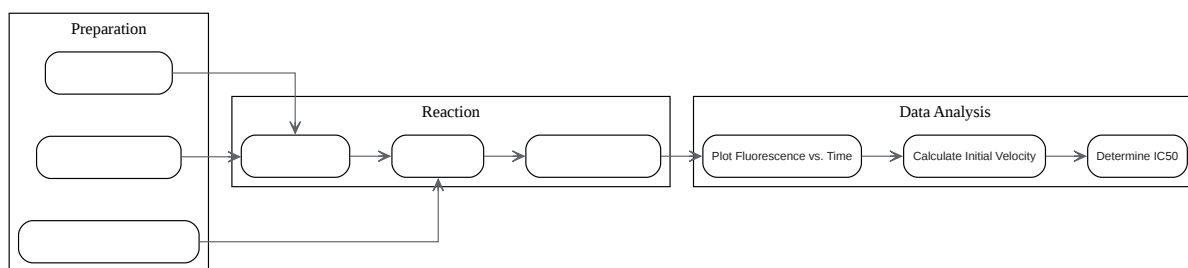
Compound	UNII	Mechanism of Action	Key Structural Differences from Berotralstat
Lanadelumab	7Q6352I524	Monoclonal antibody inhibitor of plasma kallikrein	Large biologic molecule, different binding site and kinetics
Ecallantide	7184288G1J	Recombinant protein inhibitor of plasma kallikrein	Polypeptide, distinct chemical nature
Sebetralstat (KVD900)	N/A	Oral small molecule inhibitor of plasma kallikrein	Different chemical scaffold, under investigation

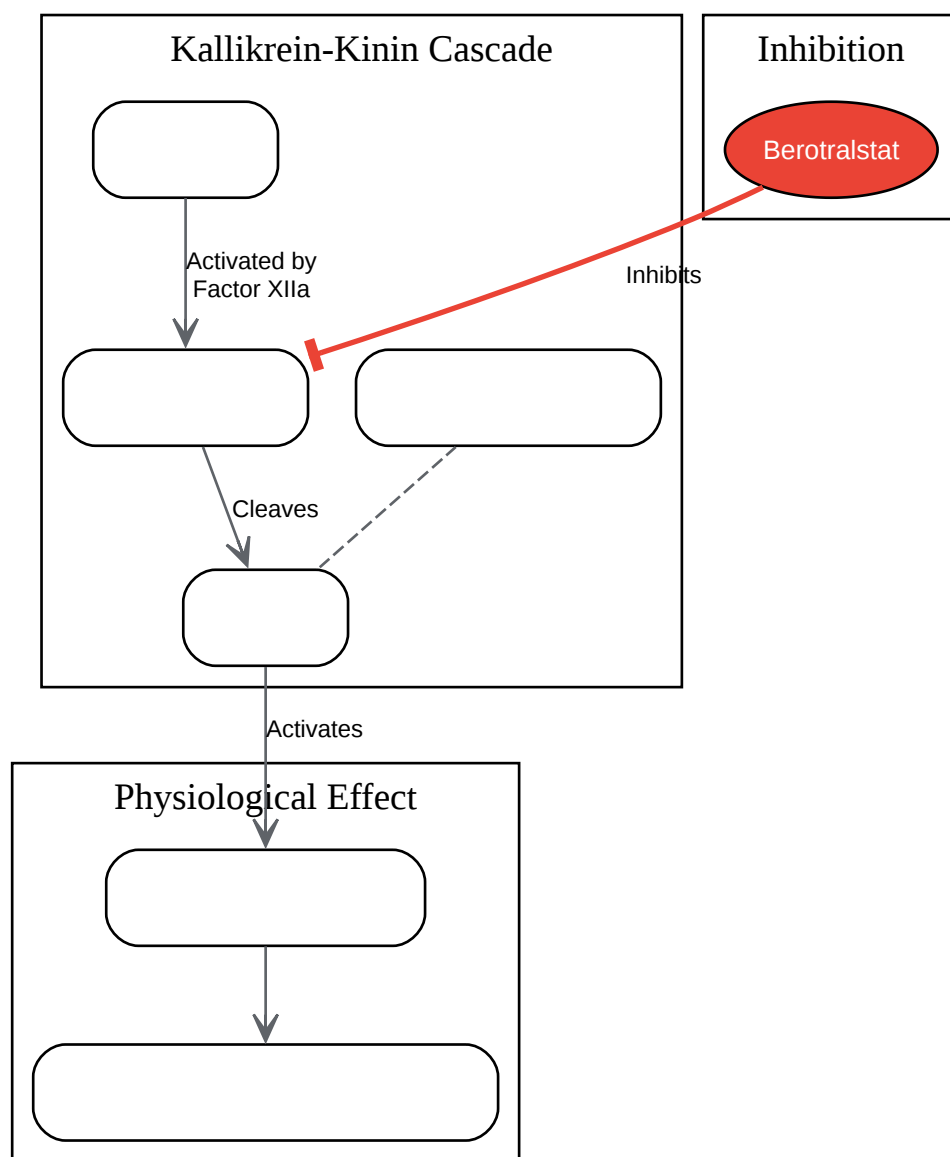
Experimental Protocols

In Vitro Kallikrein Inhibition Assay

A common method to assess the potency of Berotralstat and its analogs is a fluorogenic substrate assay.

Workflow for Kallikrein Inhibition Assay





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